

Personal protective equipment for handling Styrene-(ring-13C6)

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Compound of Interest

Compound Name: Styrene-(ring-13C6)

Cat. No.: B3334048

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Essential Safety & Handling Guide: Styrene-(ring-13C6)

This guide provides critical safety, handling, and disposal information for **Styrene-(ring-13C6)**. The safety protocols for this isotopically labeled compound are identical to those for standard styrene. Researchers, scientists, and drug development professionals must adhere to these procedures to ensure a safe laboratory environment.

Hazard Identification and GHS Classification

Styrene-(ring-13C6) is a flammable liquid and vapor that poses several health risks.^{[1][2][3][4]} It is harmful if inhaled, causes serious eye irritation, and causes skin irritation.^{[1][2][3][4]} Furthermore, it is suspected of damaging an unborn child and may cause damage to organs through prolonged or repeated exposure.^{[2][3][4]}

GHS Hazard Statements: H226, H315, H319, H332, H361d, H372^{[1][2]}

Hazard Class	Category
Flammable liquids	3[1][3]
Acute toxicity, Inhalation	4[1][3]
Skin corrosion/irritation	2[1][3]
Serious eye damage/eye irritation	2[1][3]
Reproductive toxicity	2[3]
Specific target organ toxicity, repeated exposure	1[3]

Occupational Exposure Limits and Physical Properties

Adherence to established occupational exposure limits is mandatory to minimize health risks. Styrene's properties, such as its flash point and vapor pressure, necessitate specific handling protocols.

Parameter	Value	Agency/Source
Occupational Exposure Limits		
OSHA PEL (8-hr TWA)	100 ppm[5][6]	OSHA
OSHA Ceiling Concentration	200 ppm[5][6][7]	OSHA
OSHA Max Peak (5-min in 3-hr)	600 ppm[5][6][7]	OSHA
NIOSH REL (10-hr TWA)	50 ppm (215 mg/m ³)[5][6][7]	NIOSH
NIOSH STEL (15-min)	100 ppm (425 mg/m ³)[5][6][7]	NIOSH
ACGIH TLV (8-hr TWA)	20 ppm[5][6]	ACGIH
ACGIH STEL (15-min)	40 ppm[5][6]	ACGIH
Cal/OSHA PEL (8-hr TWA)	50 ppm[8]	Cal/OSHA
Physical & Chemical Properties		
Molecular Formula	C ₈ H ₈ (with ⁶¹³ C)[1]	PubChem
Molecular Weight	110.11 g/mol [1]	PubChem
Appearance	Colorless to yellowish, oily liquid[6][9][10]	N/A
Odor	Sweet, aromatic at low concentrations[6][9][10]	N/A
Boiling Point	145 °C (293 °F)[10][11]	N/A
Flash Point	31 °C (87.8 °F)[11]	N/A
Vapor Pressure	5 mmHg at 20 °C[7][12]	N/A
Solubility in Water	0.03% (300 mg/L) at 20 °C[10][12]	N/A

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense. The following equipment is mandatory when handling **Styrene-(ring-13C6)**.

- Eye and Face Protection: Wear tight-sealing safety goggles and a face shield.[\[3\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves tested according to EN 374.[\[11\]](#)[\[13\]](#) Materials like Viton/butyl or polyvinyl alcohol (PVA) are recommended.[\[14\]](#) Always check for breakthrough times and change gloves immediately if contamination is suspected.[\[14\]](#)
 - Body Covering: A lab coat must be worn.[\[14\]](#) For larger quantities or in situations with a higher risk of splashing, chemically resistant coveralls (e.g., DuPont Tyvek®) should be used.[\[5\]](#)
- Respiratory Protection: All work must be conducted in a certified chemical fume hood.[\[14\]](#) If exposure may exceed occupational limits, a NIOSH-approved air-purifying respirator with an organic vapor cartridge is required.[\[7\]](#)[\[15\]](#) For concentrations above 200 ppm, supplied-air respirators are necessary.[\[5\]](#)

Safe Handling and Storage Protocol

- Training: Before beginning any work, ensure all personnel are trained on the specific hazards and emergency procedures for styrene.[\[14\]](#)
- Ventilation: Always handle **Styrene-(ring-13C6)** in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits.[\[11\]](#)[\[14\]](#)
- Ignition Sources: Styrene is flammable. Keep it away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[11\]](#)[\[13\]](#)[\[15\]](#) Use explosion-proof electrical and ventilating equipment.[\[3\]](#)[\[13\]](#)[\[15\]](#) Ground and bond all containers and receiving equipment to prevent static discharge.[\[3\]](#)[\[13\]](#)[\[15\]](#)
- Storage:

- Store in a cool, dry, well-ventilated, and locked-up place.[3][15] Recommended storage temperature is 2-8 °C.[14]
- Keep containers tightly closed and sealed upright to prevent leakage.[2][11][14][15]
- Do not store for more than one year after purchase or opening, due to the risk of uncontrolled polymerization which can lead to container rupture.[10][14] Date containers upon arrival and upon opening.[14]
- If solids are observed in the container, do not move it. This may indicate polymerization. Contact your institution's Environmental Health & Safety (EH&S) department immediately for disposal.[14]

Emergency and Spill Response Plan

Spill Procedure

- Assess: Assess the danger and evacuate the immediate area.[14] Avoid breathing vapors. [14]
- Control: Remove all ignition sources.[3] If possible without risk, confine the spill to a small area using absorbent, non-combustible material (e.g., sand, earth).
- Contain: Prevent the spill from entering drains or waterways.[2]
- Collect: Soak up the spill with inert absorbent material and place it in a suitable, closed container for disposal.[3]
- Decontaminate: Clean the spill area thoroughly.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin rescue breathing. Seek immediate medical attention.[3][5][6]
- Skin Contact: Immediately remove all contaminated clothing.[3][6] Wash the affected skin with large amounts of soap and water for at least 15 minutes.[5][6] If skin irritation persists, seek medical attention.[15]

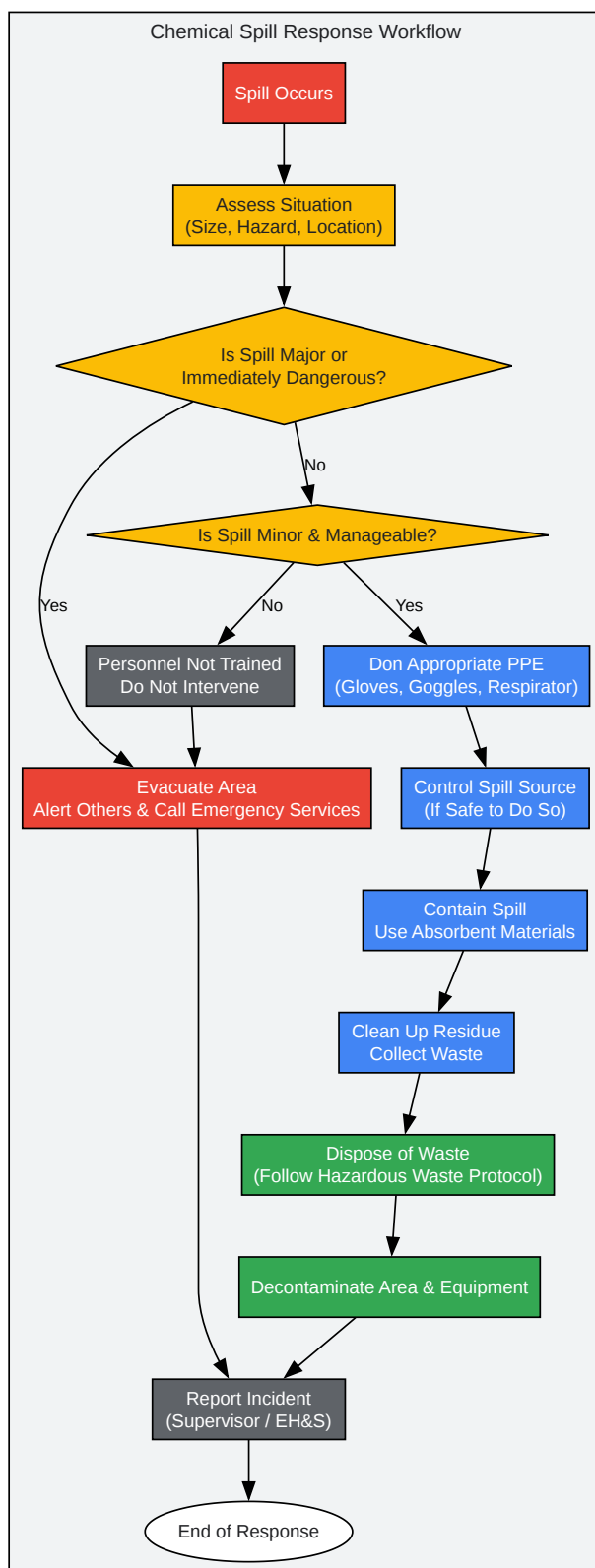
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[5][6] Remove contact lenses if present and easy to do.[15] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting due to aspiration hazard.[13][15] Rinse the mouth with water.[14] Never give anything by mouth to an unconscious person.[14][15] Call a physician or poison control center immediately.[3][13][15]

Disposal Plan

- Chemical Waste: Dilute styrene waste with a solvent like acetone before transferring it to a designated hazardous waste container.[14] All waste containers must be properly labeled and kept closed at all times.[14]
- Empty Containers: Empty containers may still contain hazardous residue and vapors.[14] Triple-rinse the container with a suitable solvent (e.g., acetone).[14] Collect the first rinse as hazardous waste.[14] After thorough cleaning, deface the label and dispose of the container according to institutional guidelines.[14]
- Regulatory Compliance: All disposal must be conducted in accordance with local, state, and federal regulations. Contact your EH&S department for specific guidance.[14]

Experimental Workflow Visualization

The following diagram outlines the logical steps for responding to a chemical spill, a critical protocol when handling hazardous materials like **Styrene-(ring-13C6)**.



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Caption: Logical workflow for responding to a chemical spill in a laboratory setting.

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